Strategic Sourcing & Technical Validation: 5-Chloro-4-methylpyridine-2,3-diamine

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Compound of Interest	
Compound Name:	*5-Chloro-4-methylpyridine-2,3-diamine*
CAS No.:	*662117-20-6*
Cat. No.:	*B3029439*

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Executive Summary

5-Chloro-4-methylpyridine-2,3-diamine (CAS: 662117-20-6) is a high-value heterocyclic building block, primarily utilized as a precursor for Imidazo[4,5-b]pyridine scaffolds. This structural motif is "privileged" in medicinal chemistry, serving as the core for numerous kinase inhibitors and neurological therapeutics.

Unlike commodity chemicals, this diamine is prone to rapid oxidation and significant batch-to-batch variability. Successful utilization requires a rigorous vendor qualification process and a specialized Quality Control (QC) protocol. This guide outlines the commercial landscape, procurement strategies, and a self-validating technical workflow to ensure material integrity.

Part 1: Chemical Profile & Strategic Value

Identity & Properties

Property	Specification
Chemical Name	5-Chloro-4-methylpyridine-2,3-diamine
CAS Number	662117-20-6
Molecular Formula	$C_6H_8ClN_3$
Molecular Weight	157.60 g/mol
Appearance	Off-white to pale brown solid (Darkens upon oxidation)
Solubility	Soluble in DMSO, MeOH; sparingly soluble in water
Key Impurity	2-Amino-5-chloro-4-methylpyridine (Precursor)

The "Imidazopyridine Gateway"

The primary utility of this intermediate lies in its ability to undergo cyclocondensation with carboxylic acids, aldehydes, or orthoesters to form 6-chloro-5-methyl-1H-imidazo[4,5-b]pyridine derivatives.

- Mechanism: The vicinal diamine moiety (positions 2 and 3) reacts with electrophiles to close the imidazole ring.
- Criticality: The 5-chloro substituent provides a handle for further functionalization (e.g., Suzuki-Miyaura coupling), while the 4-methyl group often enforces selectivity in kinase binding pockets by inducing steric twist.

Part 2: Supply Chain Landscape

The market for **5-Chloro-4-methylpyridine-2,3-diamine** is bifurcated between Catalog Aggregators and Specialized Synthesis Houses.

Supplier Tiers

- Tier 1: Stocking Suppliers (Immediate Availability)

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- Examples:BLDpharm, Lead Sciences.
- Pros: Fast delivery (1-3 days), transparent pricing.
- Cons: Limited batch sizes (grams to low kgs); risk of aged stock (oxidation).

- Tier 2: Custom Synthesis Partners (Lead Time Required)
  - Examples: WuXi AppTec, ChemPartner, Enamine.
  - Pros: Freshly synthesized material (higher purity), scalable to GMP.
  - Cons: Lead times of 4-8 weeks.

Procurement Strategy

For drug discovery campaigns, do not rely on a single source. The rapid oxidation of the diamine means "in-stock" inventory may be degraded.

- Recommendation: Purchase a small sample (1g) for QC validation before committing to bulk orders (>100g).
- Specification Request: Explicitly request "Argon-packed" or "Nitrogen-flushed" packaging.

Part 3: Technical Validation Protocol (Self-Validating System)

This protocol is designed to be self-validating. If the data does not converge (e.g., NMR shows purity but HPLC shows multiple peaks), the material is rejected.

Visual Inspection (The First Gate)

- Pass: Off-white, beige, or light grey powder.
- Fail: Dark brown or black sticky solid. Reason: Significant oxidation of the electron-rich diamine system to quinone-imine species.

HPLC Purity Method

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Standard acidic mobile phases (0.1% TFA) can cause peak tailing for diamines. A basic mobile phase is recommended to keep the amine neutral and improve peak shape.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse XDB-C18), 4.6 x 150 mm, 5 µm.
- Mobile Phase A: 10 mM Ammonium Bicarbonate (pH 10).
- Mobile Phase B: Acetonitrile.
- Gradient: 5% B to 95% B over 15 minutes.
- Detection: UV at 254 nm and 280 nm.
- Acceptance Criteria: Purity > 97.0% (Area %).

NMR Diagnostics (Identity Verification)

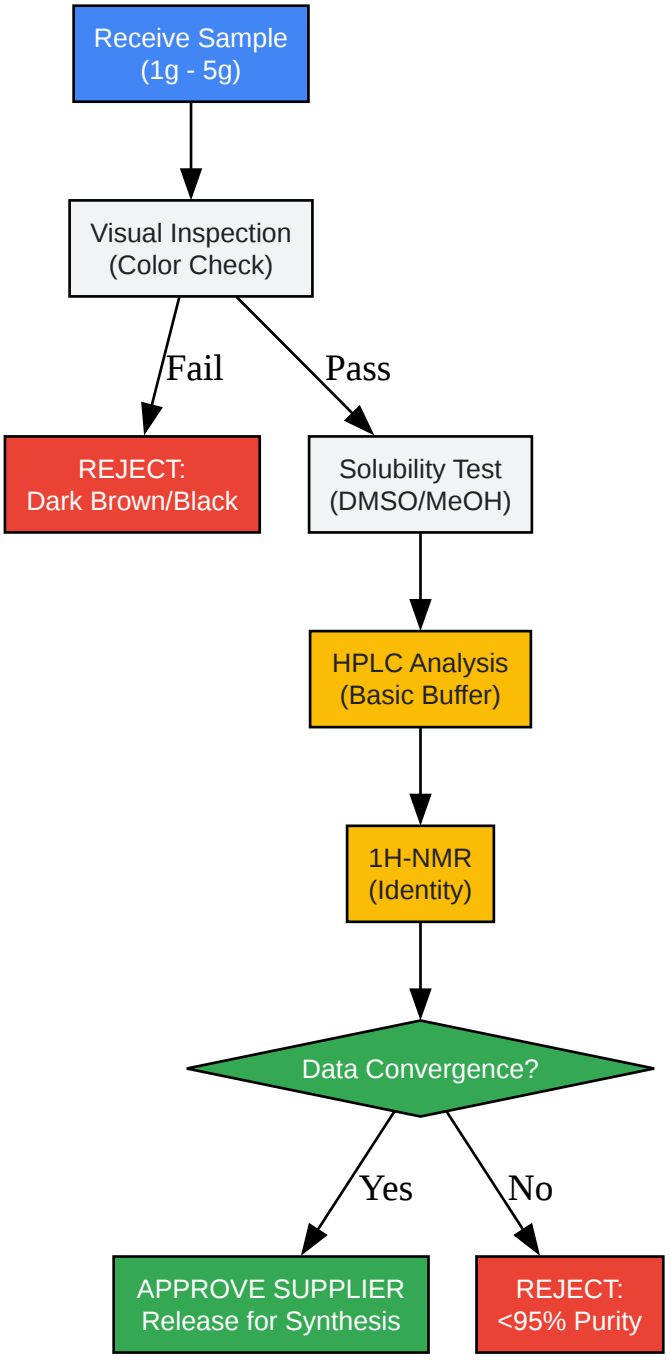
The ^{1}H-NMR spectrum in DMSO-d_6 is diagnostic.[1]

- Methyl Group: Singlet at ~2.2 – 2.4 ppm (Integral 3H).
- Aromatic Proton: Singlet at ~7.5 – 7.8 ppm (Integral 1H, position 6).
- Amino Groups: Two broad singlets (exchangeable with D_2O). Note that the 2-NH_2 and 3-NH_2 protons may have distinct chemical shifts due to electronic differences (2-position is more electron-deficient).

Vendor Qualification Workflow

The following diagram illustrates the decision logic for approving a supplier batch.

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Figure 1: Vendor Qualification Workflow. A logical gate system to prevent the introduction of compromised starting materials into the synthesis pipeline.

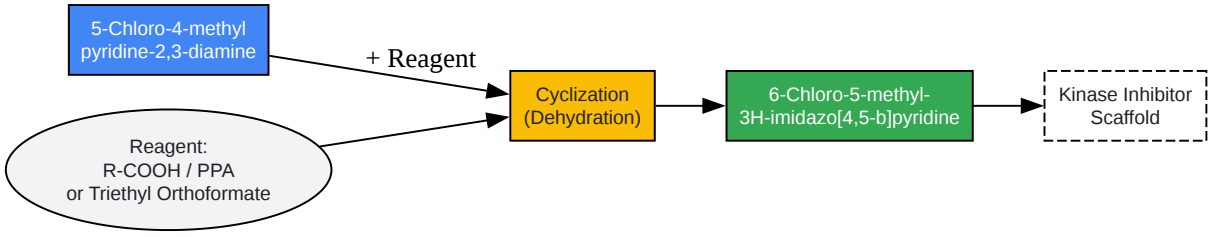
Part 4: Synthesis Context & Application[2][3][4][5][6][7]

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Understanding the downstream chemistry is vital for defining impurity limits. The primary application is the synthesis of Imidazo[4,5-b]pyridines.

Reaction Pathway

The condensation reaction is sensitive to the purity of the diamine. Oxidized impurities can act as radical scavengers or poison metal catalysts in subsequent steps (e.g., Palladium-catalyzed cross-couplings).



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Figure 2: The "Imidazopyridine Gateway". Conversion of the diamine to the bioactive scaffold.

Handling & Storage

- Storage: -20°C is optimal. 4°C is acceptable for short-term.
- Atmosphere: Must be stored under Argon or Nitrogen.
- Light: Protect from light (amber vials).
- Safety: Treat as a toxic aminopyridine. Wear nitrile gloves, lab coat, and eye protection. Avoid inhalation of dust.[2]

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